

# An In-depth Technical Guide on the Chemical Properties of Ditolylethanes

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## Compound of Interest

Compound Name: *Ethane, 1,1-di-o-tolyl-*

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A comprehensive review of the available scientific literature reveals a significant disparity in the documented chemical properties and experimental data between the isomers of 1,1-ditolylethane. While extensive information is available for the para isomer, 1,1-di-p-tolylethane, there is a notable scarcity of data for the ortho isomer, **Ethane, 1,1-di-o-tolyl-**.

This guide will proceed by presenting the available data for the requested compound, **Ethane, 1,1-di-o-tolyl-**, and then, for comparative and informational purposes, will provide a detailed overview of the well-characterized chemical properties of Ethane, 1,1-di-p-tolyl-.

## Ethane, 1,1-di-o-tolyl-

Scientific literature and chemical databases contain very limited specific information regarding the chemical properties of **Ethane, 1,1-di-o-tolyl-**. The National Institute of Standards and Technology (NIST) Chemistry WebBook provides the following fundamental details:

Molecular Formula: C<sub>16</sub>H<sub>18</sub><sup>[1]</sup> Molecular Weight: 210.3141 g/mol <sup>[1]</sup> CAS Registry Number: 33268-48-3<sup>[1]</sup>

The only experimental chemical property data found is for its thermochemistry:

Property	Value	Units	Method	Reference
Enthalpy of Combustion (liquid)	-8842.5 ± 2.0	kJ/mol	Ccb	Coops, Hoijtink, et al., 1953[1]

Due to the lack of further available data, a detailed technical guide on the synthesis, reactivity, and spectral characteristics of **Ethane, 1,1-di-o-tolyl-** cannot be provided at this time. No information on associated signaling pathways or detailed experimental workflows was found.

## Ethane, 1,1-di-p-tolyl- (for comparative purposes)

In contrast to its ortho counterpart, the para isomer, 1,1-di-p-tolyethane, is a well-documented compound. The following sections summarize its known chemical and physical properties.

### Physical and Chemical Properties

A summary of the key quantitative data for 1,1-di-p-tolyethane is presented in the table below.

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>16</sub> H <sub>18</sub>	-	[2]
Molecular Weight	210.31 g/mol	g/mol	[2][3]
CAS Registry Number	530-45-0	-	[2][3]
Appearance	Oily, highly refractive liquid	-	[2]
Odor	Aromatic	-	[2]
Boiling Point	295-300 °C	°C	[2]
155-157 °C at 12 mmHg	°C	[2]	
131-132 °C at 3 Torr	°C		
Melting Point	Not solid at -20 °C	°C	[2]
Density (d <sub>420</sub> )	0.974 g/cm <sup>3</sup>	g/cm <sup>3</sup>	[2]
Solubility	Soluble in acetic acid	-	[2]
Percent Composition	C 91.38%, H 8.63%	%	[2]

## Experimental Protocols

Synthesis of 1,1-di-p-tolyethane:

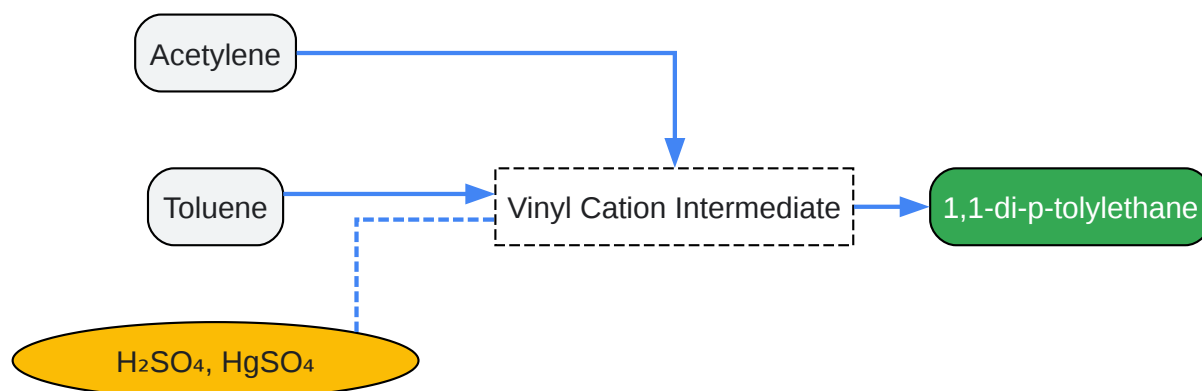
A documented method for the preparation of 1,1-di-p-tolyethane involves the reaction of acetylene with toluene.[2]

- Reactants: Acetylene gas, toluene, concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>), and mercuric sulfate (HgSO<sub>4</sub>) as a catalyst.[2]
- Procedure: Acetylene is passed into a mixture of toluene and concentrated sulfuric acid in the presence of mercuric sulfate.[2]
- Source: Reichert, Nieuwland, Org. Synth. IV, 23 (1925).[2]

This synthesis protocol is a classical example of an electrophilic addition reaction to an alkyne, followed by a Friedel-Crafts alkylation of the aromatic rings.

## Visualizations

As no signaling pathways or complex experimental workflows involving **Ethane, 1,1-di-o-tolyl-** were identified, a representative diagram for the synthesis of its para isomer is provided below.



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Caption: Synthesis of 1,1-di-p-tolyethane from acetylene and toluene.

In conclusion, while a comprehensive technical guide on **Ethane, 1,1-di-o-tolyl-** is not feasible due to the limited available data, this document provides the known information for this compound and a more detailed overview of its better-characterized isomer, 1,1-di-p-tolyethane, for reference. Further experimental investigation into the ortho isomer is required to elucidate its chemical properties and potential applications.

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## References

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